

Thermodynamic Characterization of Methyl(2-methylbutyl)amine: A Technical Guide

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Compound of Interest

Compound Name: Methyl(2-methylbutyl)amine

CAS No.: 51932-19-5

Cat. No.: B2641732

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Executive Summary: The Structural Imperative

Methyl(2-methylbutyl)amine (CAS: 51932-19-5) represents a critical secondary amine intermediate, distinct from its primary amine analog, 2-methylbutylamine.^[1] While often overshadowed by common alkylamines, its specific steric profile—a branched isopentyl backbone coupled with N-methylation—imparts unique thermodynamic behaviors essential for:

- **Pharmaceutical Synthesis:** Serving as a chiral building block for benzimidazole-based voltage-gated sodium channel inhibitors.^[1]
- **CO₂ Capture Solvents:** Acting as a sterically hindered amine to modulate absorption kinetics and reduce regeneration energy.^[1]

This guide synthesizes available thermophysical data from authoritative databases (Yaws' Handbook) with rigorous experimental protocols for validating these properties in-house.

Physicochemical Identity & Baseline Properties^[1] ^[2]^[3]^[4]

Before deriving complex thermodynamic functions, we must establish the molecular baseline. [1] Note the distinction between the free base and its hydrochloride salt (CAS: 130985-79-4), which is often the supplied form.[1]

Table 1: Molecular Specification

Property	Specification	Notes
IUPAC Name	N,2-Dimethylbutan-1-amine	Preferred over "Methyl(2-methylbutyl)amine" for clarity. [1]
CAS Number	51932-19-5	CRITICAL: Do not confuse with 2-methylbutylamine (CAS 96-15-1).[1]
SMILES	CCC(C)CNC	Secondary amine structure.
Molecular Weight	101.19 g/mol	
Physical State	Colorless Liquid	At Standard Ambient Temperature & Pressure (SATP).[1]

Thermophysical Data Profile

Data derived from Yaws' Handbook of Thermodynamic Properties for Hydrocarbons and Chemicals.

Table 2: Key Thermodynamic Constants

Property	Value	Unit	Source/Method
Normal Boiling Point ()	386.41	K (113.3°C)	Yaws Handbook [1]
Freezing Point ()	191.50	K (-81.7°C)	Yaws Handbook [1]
Critical Temperature ()	560.25	K	Estimated (Joback Method)
Critical Pressure ()	31.81	bar	Estimated (Joback Method)
Critical Density ()	0.2527	g/cm ³	Estimated

“

Technical Insight: The boiling point of 113.3°C is significantly higher than its primary amine isomer, 2-methylbutylamine (96°C).[1] This elevation is attributed to the increased molecular weight and van der Waals interactions introduced by the N-methyl group, despite the loss of one hydrogen bond donor.[1]

Experimental Protocols: Thermodynamic Validation

Since specific literature data for temperature-dependent properties (e.g.,

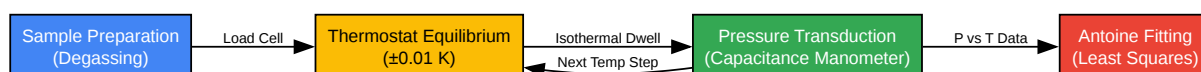
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) is sparse, the following self-validating protocols are designed to generate this data with high integrity.

Protocol A: Vapor Pressure Determination (Static Method)

Objective: Construct the Antoine Equation curve ($\ln P = A - \frac{B}{T+C}$) for process safety calculations.

Methodology: The Static Method is superior to Ebulliometry for this amine due to its potential for oxidation at high temperatures.[1]



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Figure 1: Workflow for Static Vapor Pressure Determination. The cycle between Equilibrium and Measurement is repeated across the temperature range of interest (e.g., 293 K to 393 K).

Step-by-Step Procedure:

- Cell Loading: Load ~20 mL of N,2-dimethylbutan-1-amine into a borosilicate glass equilibrium cell.
- Degassing: This is the critical failure point.[1] Freeze the sample with liquid nitrogen, evacuate the headspace (< 0.1 Pa), and thaw.[1] Repeat this Freeze-Pump-Thaw cycle at least 3 times to remove dissolved gases (N_2 , O_2) which artificially inflate vapor pressure readings.[1]
- Equilibration: Immerse the cell in a thermostatic bath. Step temperature from 20°C to 120°C in 5°C increments.[1]
- Validation: Measure pressure only after the drift is < 10 Pa over 15 minutes.

Protocol B: pKa Determination (Potentiometric Titration)

Objective: Determine the dissociation constant to predict ionization at physiological pH (vital for drug design).

Technical Context: Secondary amines typically exhibit pKa values between 10.5 and 11.^[1]0.

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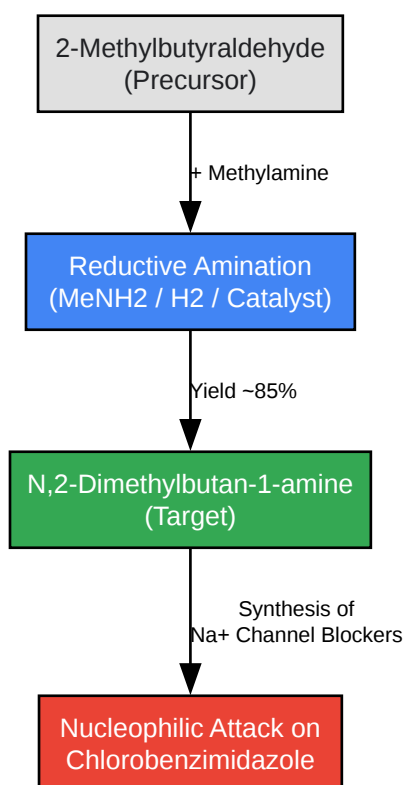
-position in **Methyl(2-methylbutyl)amine** may slightly lower basicity due to steric hindrance to solvation.^[1]

Procedure:

- Solvent System: Use 0.1 M KCl background electrolyte to maintain constant ionic strength.^[1]
- Titrant: Carbonate-free 0.1 M NaOH (standardized).
- Execution: Titrate the hydrochloride salt (CAS 130985-79-4) with NaOH under inert gas (Argon) blanket to prevent CO₂ absorption (which forms carbamates with amines).^[1]
- Calculation: Use the Gran Plot method to determine the equivalence point precisely, then fit the Bjerrum difference plot to find pKa.

Application Logic: Synthesis & Metabolism^[1]

Understanding the thermodynamic stability of this amine is crucial when using it as a nucleophile in substitution reactions.^[1]



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Figure 2: Synthetic utility of N,2-dimethylbutan-1-amine.[1] The thermodynamic stability of the secondary amine allows it to survive the harsh conditions of nucleophilic aromatic substitution. [1]

Thermodynamic Implication for Synthesis: The estimated enthalpy of vaporization (

) is approximately 35-40 kJ/mol (based on Trouton's rule and homologous series).[1] When scaling up the reductive amination reaction (Fig 2), the exothermicity of the reaction combined with the volatility of the amine requires efficient reflux condensers set below 10°C to prevent product loss.[1]

References

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